

# Safety and Handling of 3,6-Dichlorophthalic Anhydride: A Technical Guide

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## Compound of Interest

Compound Name: *3,6-Dichlorophthalic anhydride*

Cat. No.: *B104849*

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This guide provides comprehensive safety and handling information for **3,6-Dichlorophthalic anhydride** (CAS No: 4466-59-5). The following sections detail the hazards, necessary precautions, and emergency procedures to ensure the safe use of this compound in a laboratory setting.

## Hazard Identification and Classification

**3,6-Dichlorophthalic anhydride** is classified as a hazardous substance. It is a white to light yellow crystalline solid that poses several risks upon exposure.[\[1\]](#)

GHS Hazard Statements:

- H315: Causes skin irritation.[\[2\]](#)
- H319: Causes serious eye irritation.[\[2\]](#)
- H335: May cause respiratory irritation.[\[2\]](#)

Signal Word: Warning[\[2\]](#)

Hazard Pictogram:

(GHS07)

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **3,6-Dichlorophthalic anhydride** is provided in the table below.

| Property          | Value   | Reference |
|-------------------|---|-----------|
| Molecular Formula | C <sub>8</sub> H <sub>2</sub> Cl <sub>2</sub> O <sub>3</sub>    | [3]       |
| Molecular Weight  | 217.01 g/mol  |           |
| Appearance        | White to off-white or light yellow crystalline solid/powder     | [1][2]    |
| Melting Point     | 188-190 °C (lit.)   | [4]       |
| Boiling Point     | 339.1°C (rough estimate)  | [2]       |
| Solubility        | Slightly soluble in Chloroform and Ethyl Acetate (when heated). | [2]       |
| Stability         | Moisture sensitive.   | [1]       |

## Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are critical for minimizing exposure to **3,6-Dichlorophthalic anhydride**.

### Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[5][6]
- Ensure safety showers and eyewash stations are readily accessible in the immediate work area.[7]

### Personal Protective Equipment (PPE)

| Protection Type          | Equipment Specification   | Rationale  |
|--------------------------|---|--|
| Eye and Face Protection  | Chemical safety goggles or glasses with side-shields conforming to EN166 or NIOSH standards. A face shield may be necessary where splashing is a risk.                          | Protects against dust and splashes that can cause serious eye irritation.[6][7][8] |
| Skin and Body Protection | Chemical-resistant gloves (e.g., Butyl rubber, Neoprene), a fully buttoned lab coat, and closed-toe shoes. For larger quantities, chemical-resistant coveralls are recommended. | Prevents skin contact, which can cause irritation.[6][7]                           |
| Respiratory Protection   | A NIOSH-approved air-purifying respirator with cartridges for organic vapors and particulates (e.g., N95 or P95) should be used, especially where dust may be generated.        | Prevents inhalation of dust, which can cause respiratory irritation.[6][7]         |

## Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of the chemical and ensure a safe working environment.

## Safe Handling Protocols

- Avoid breathing dust.[2]
- Wash hands and any exposed skin thoroughly after handling.[9]
- Use only outdoors or in a well-ventilated area.[2]
- Avoid contact with skin and eyes.[6]

- Immediately change contaminated clothing.
- Apply preventive skin protection.

## Storage Conditions

- Store in a tightly closed container.[\[9\]](#)
- Keep in a dry, cool, and well-ventilated place.[\[6\]](#)[\[9\]](#)
- Store under an inert gas (e.g., Argon or Nitrogen) as the compound is moisture-sensitive.[\[2\]](#)  
[\[10\]](#)

## Emergency Procedures

### First-Aid Measures

| Exposure Route | First-Aid Procedure  | Reference(s)         |
|----------------|--|----------------------|
| Inhalation     | Remove the person to fresh air and keep them comfortable for breathing. If feeling unwell, call a POISON CENTER or doctor.                         | <a href="#">[9]</a>  |
| Skin Contact   | Take off immediately all contaminated clothing. Rinse skin with plenty of soap and water. If skin irritation occurs, get medical advice/attention. | <a href="#">[9]</a>  |
| Eye Contact    | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Call an ophthalmologist.      | <a href="#">[9]</a>  |
| Ingestion      | Immediately make the victim drink water (two glasses at most). Consult a physician. Do NOT induce vomiting.  | <a href="#">[11]</a> |

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. For this substance, no limitations of extinguishing agents are given.[6]
- Specific Hazards: Development of hazardous combustion gases or vapors, such as carbon oxides and hydrogen chloride gas, is possible in the event of a fire.[6]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[6][9]

## Accidental Release Measures

- Personal Precautions: Evacuate the danger area. Avoid inhalation of dust and substance contact. Ensure adequate ventilation.
- Environmental Precautions: Do not let the product enter drains.
- Containment and Cleanup: Cover drains. Take up the material dry, potentially by sweeping up and shoveling into suitable containers for disposal. Clean the affected area and avoid the generation of dust.[9]

## Disposal Considerations

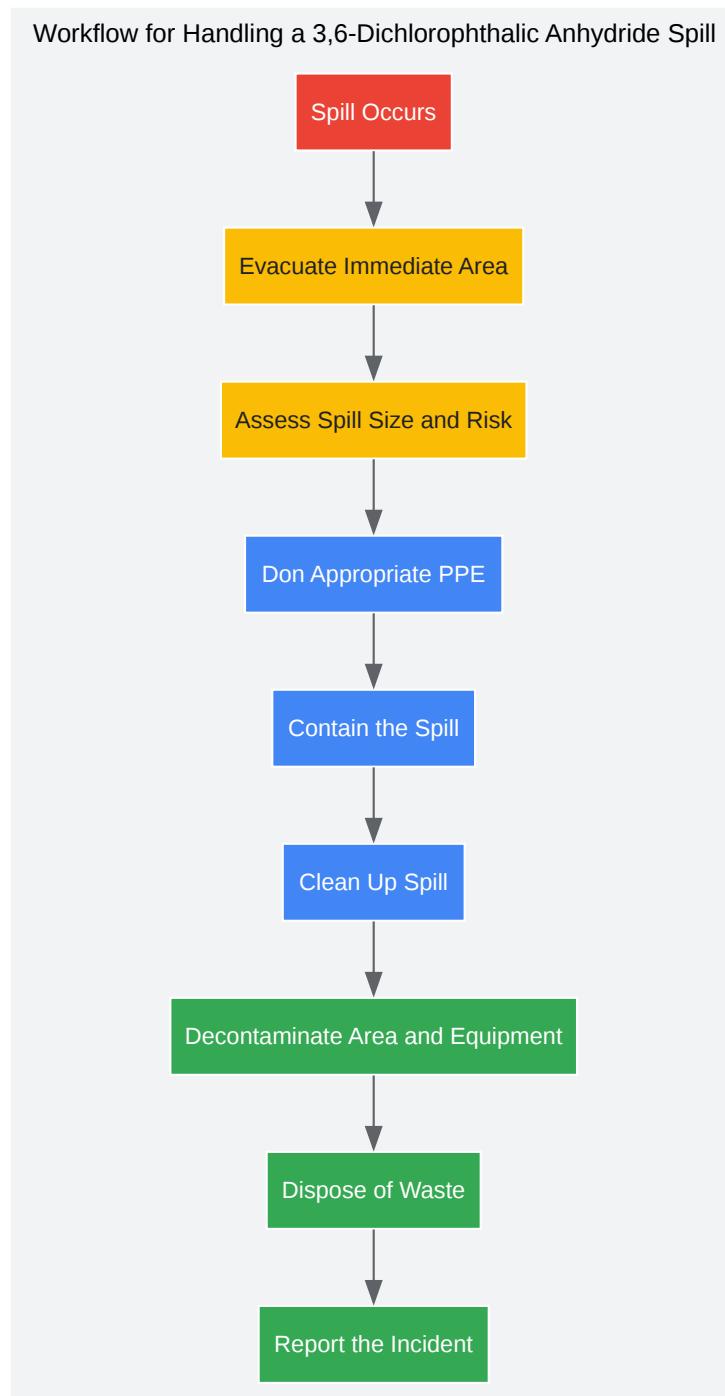
- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[9]
- Chemical waste generators must determine whether a discarded chemical is classified as hazardous waste.[9]

## Workflow for Handling a Chemical Spill

The following diagram illustrates the logical workflow for safely managing a spill of **3,6-Dichlorophthalic anhydride**.

## Workflow for Handling a 3,6-Dichlorophthalic Anhydride Spill

## Workflow for Handling a 3,6-Dichlorophthalic Anhydride Spill

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Caption: A flowchart outlining the procedural steps for managing a chemical spill.

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- To cite this document: BenchChem. [Safety and Handling of 3,6-Dichlorophthalic Anhydride: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b104849#safety-and-handling-precautions-for-3-6-dichlorophthalic-anhydride>

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